

comparative analysis of 4'-Amino-N-methylacetanilide with p-aminoacetanilide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Amino-N-methylacetanilide

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An Objective Comparison of **4'-Amino-N-methylacetanilide** and p-Aminoacetanilide for Researchers

This guide provides a detailed comparative analysis of **4'-Amino-N-methylacetanilide** and p-aminoacetanilide (also known as N-(4-aminophenyl)acetamide), two structurally related aromatic amines. The objective is to equip researchers, scientists, and drug development professionals with the necessary data to evaluate their properties, synthesis, and potential applications.

Introduction to the Compounds

p-Aminoacetanilide is a primary aromatic amine and an isomer of aminoacetanilide.[1] It serves as a crucial intermediate in the synthesis of pharmaceuticals, dyes, and pigments.[1] Its chemical structure consists of a p-phenylenediamine core acetylated on one of the amino groups.

4'-Amino-N-methylacetanilide is a derivative of p-aminoacetanilide, distinguished by a methyl group on the amide nitrogen. This N-methylation significantly alters its physicochemical properties and potential biological interactions. It is primarily utilized as a chemical reagent and a building block in the synthesis of more complex molecules, including pharmaceuticals and polymers.[2]

Physicochemical Properties

The addition of a methyl group to the amide nitrogen in **4'-Amino-N-methylacetanilide** results in notable differences in physical properties when compared to p-aminoacetanilide. The N-methylated compound exhibits a lower melting point and a higher molecular weight.

Property	4'-Amino-N-methylacetanilide	p-Aminoacetanilide
CAS Number	119-63-1	122-80-5[1]
Molecular Formula	C ₉ H ₁₂ N ₂ O	C ₈ H ₁₀ N ₂ O[1]
Molar Mass	164.2 g/mol	150.18 g/mol [1]
Appearance	Dark Grey to Dark Beige Solid[3]	White to Pink/Brown Crystalline Powder[1][4]
Melting Point	70-91 °C[3]	164–167 °C[1]
Boiling Point	~323 °C (Predicted)[3]	267 °C[1]
Solubility in Water	Slightly soluble in Chloroform, Methanol[3]	0.1-1 g/100 mL at 25 °C[1]

Synthesis and Experimental Protocols

The synthesis of p-aminoacetanilide is well-documented and typically involves a two-step process starting from acetanilide. In contrast, specific high-yield synthesis routes for **4'-Amino-N-methylacetanilide** are less commonly detailed in foundational literature, with the compound often supplied as a reagent.

Experimental Protocol: Synthesis of p-Aminoacetanilide

A prevalent method for synthesizing p-aminoacetanilide is through the reduction of p-nitroacetanilide.[1][5]

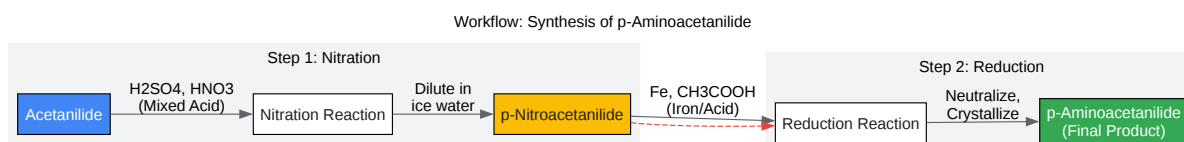
Objective: To synthesize p-aminoacetanilide by the reduction of p-nitroacetanilide using iron powder in an acidic medium.

Materials:

- p-nitroacetanilide
- Iron powder
- Glacial acetic acid
- Water
- Sodium carbonate
- Heating mantle, reflux condenser, beakers, filtration apparatus

Procedure:

- A mixture of water, a small amount of acetic acid, and iron powder is placed in a reaction vessel and heated to approximately 80 °C.
- p-nitroacetanilide is added portion-wise to the heated mixture while maintaining the temperature between 72-75 °C.
- After the addition is complete, the reaction mixture is held at temperature for a period (e.g., 1 hour) to ensure the reduction is complete.
- The reaction is then neutralized. A base, such as sodium carbonate, is added until the pH reaches approximately 8.
- The hot solution is filtered to remove the iron oxide byproduct.
- The filtrate is allowed to cool, promoting the crystallization of p-aminoacetanilide.
- The resulting crystals are collected by filtration, washed with cold water, and dried to yield the final product.



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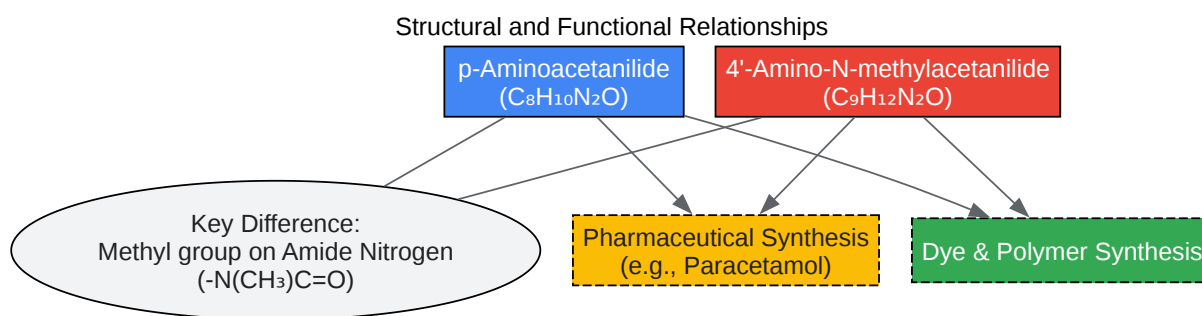
A common two-step synthesis route for p-aminoacetanilide.

Applications and Biological Relevance

Both compounds are valuable as intermediates in chemical synthesis.

- **p-Aminoacetanilide:** It is a key precursor for azo dyes and pharmaceuticals.[1][6] Notably, its diazonium salt can be hydrolyzed to produce Paracetamol (acetaminophen), a widely used analgesic and antipyretic.[5]
- **4'-Amino-N-methylacetanilide:** This compound serves as a versatile building block for various chemicals, including dyes, polymers, and pharmaceuticals like chloramphenicol and nitrofurantoin.[2] It has also been identified as an organic micropollutant in wastewater.[3]

The structural difference—the presence of an N-methyl group—is critical. In drug development, N-methylation can influence a molecule's metabolic stability, membrane permeability, and receptor-binding affinity.



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Relationship between the two compounds and their applications.

Toxicology and Safety

There is a significant disparity in the available toxicological data for these two compounds.

- **p-Aminoacetanilide:** The acute oral toxicity (LD₅₀) in rats has been reported as 2500-3350 mg/kg.[7] It is classified as a moderate eye irritant and may cause allergic skin reactions or

respiratory difficulties upon inhalation.[4][7] Standard personal protective equipment should be used during handling.

- **4'-Amino-N-methylacetanilide**: Specific toxicological studies such as LD50 values are not readily available. The primary safety information comes from general hazard classifications, which indicate it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). The toxicological properties have not been fully investigated, warranting a cautious approach and stringent safety measures during handling.[8]

Conclusion

While **4'-Amino-N-methylacetanilide** and p-aminoacetanilide share a common structural core, the N-methyl group introduces significant differences. p-Aminoacetanilide is a well-characterized, high-melting-point solid with established synthesis protocols and a known, albeit moderate, toxicity profile. **4'-Amino-N-methylacetanilide** is a lower-melting-point derivative whose primary value lies in its role as a synthetic building block. The lack of comprehensive toxicological data for the N-methylated compound is a critical information gap for researchers. The choice between these two molecules will depend entirely on the specific synthetic target and the desired physicochemical properties of the intermediate.

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- To cite this document: BenchChem. [comparative analysis of 4'-Amino-N-methylacetanilide with p-aminoacetanilide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086871#comparative-analysis-of-4-amino-n-methylacetanilide-with-p-aminoacetanilide]

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